

# Technical Guide & Safety Data Sheet: 4-Chloro-N-hydroxybenzenecarboximidoyl Chloride

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## Compound of Interest

Compound Name:	4-chloro-N-hydroxybenzenecarboximidoyl chloride
CAS No.:	74903-80-3
Cat. No.:	B7766950

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## Executive Summary & Chemical Identity

This guide addresses the handling, stability, and operational safety of **4-chloro-N-hydroxybenzenecarboximidoyl chloride** (also known as 4-chlorobenzohydroximoyl chloride). While often treated as a standard intermediate, this compound belongs to a class of hydroximoyl chlorides that serve as precursors to nitrile oxides.

In drug discovery—specifically in the synthesis of isoxazole scaffolds (e.g., for antibiotics or oncology targets)—this compound is the "stable" storage form of the highly reactive, potentially explosive 4-chlorobenzonitrile oxide. The primary safety risk is not just the compound itself, but its unintended activation into the nitrile oxide species.

## Chemical Identification

Parameter	Data
IUPAC Name	(Z)-4-chloro-N-hydroxybenzenecarboximidoyl chloride
Common Synonyms	4-Chlorobenzohydroximoyl chloride; 4-Chloro-N-hydroxybenzimidoyl chloride
CAS Number	28123-63-9
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO
Molecular Weight	190.03 g/mol
Physical State	White to off-white crystalline solid
Melting Point	87–89 °C (Decomposes if heated rapidly)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water

## Hazard Identification & Risk Assessment

### GHS Classification (Self-Classified based on structural analogs)

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[2]

### The "Hidden" Hazard: Nitrile Oxide Generation

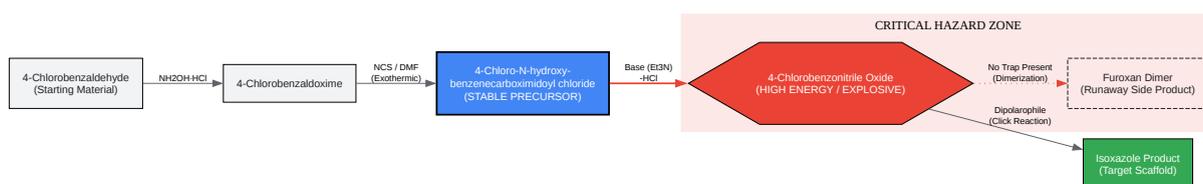
The most critical safety parameter for this compound is its reactivity with bases (e.g., Triethylamine, Carbonate).

- Mechanism: Treatment with base triggers dehydrohalogenation (loss of HCl) to form 4-chlorobenzonitrile oxide.

- Risk: Nitrile oxides are unstable.[2] If generated in the absence of a dipolarophile (the "trap"), they will dimerize to form furoxans in a highly exothermic reaction. In concentrated forms, this dimerization can lead to thermal runaway and explosion.
- Operational Rule: Never treat this compound with base unless the trapping agent (alkene/alkyne) is already present in the solution.

## Visualizing the Hazard Pathway

The following diagram illustrates the chemical flow and the specific "Red Zone" where safety risks are highest.



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Figure 1: Reaction pathway highlighting the instability of the nitrile oxide intermediate generated from the hydroximoyl chloride.

## Operational Safety Protocols

As an application scientist, I recommend the following protocols to ensure data integrity and personnel safety.

## Storage & Stability

- Temperature: Store at 2–8°C. Room temperature storage is acceptable for short durations (<24 hours), but prolonged exposure promotes slow decomposition and HCl evolution.
- Atmosphere: Store under inert gas (Argon/Nitrogen). Moisture hydrolyzes the C-Cl bond, releasing HCl and reverting the compound to the hydroxamic acid or decomposing it.
- Container: Glass vials with Teflon-lined caps. Do not use metal spatulas for prolonged handling as trace acid may corrode them.

## Synthesis Protocol (Oxime to Hydroximoyl Chloride)

If you are synthesizing this compound from 4-chlorobenzaldoxime:

- Reagent: Use N-Chlorosuccinimide (NCS) in DMF or DMF/CHCl<sub>3</sub>.
- Exotherm Control: The chlorination is exothermic. Add NCS in portions at 0°C to 10°C.
- Quenching: Pour into ice water to precipitate the product. Avoid extracting with diethyl ether if peroxides are suspected, as this adds an explosion risk.

## Usage Protocol: In Situ Generation (The "Standard of Care")

Never isolate the nitrile oxide. Use the in situ generation method for 1,3-dipolar cycloadditions.

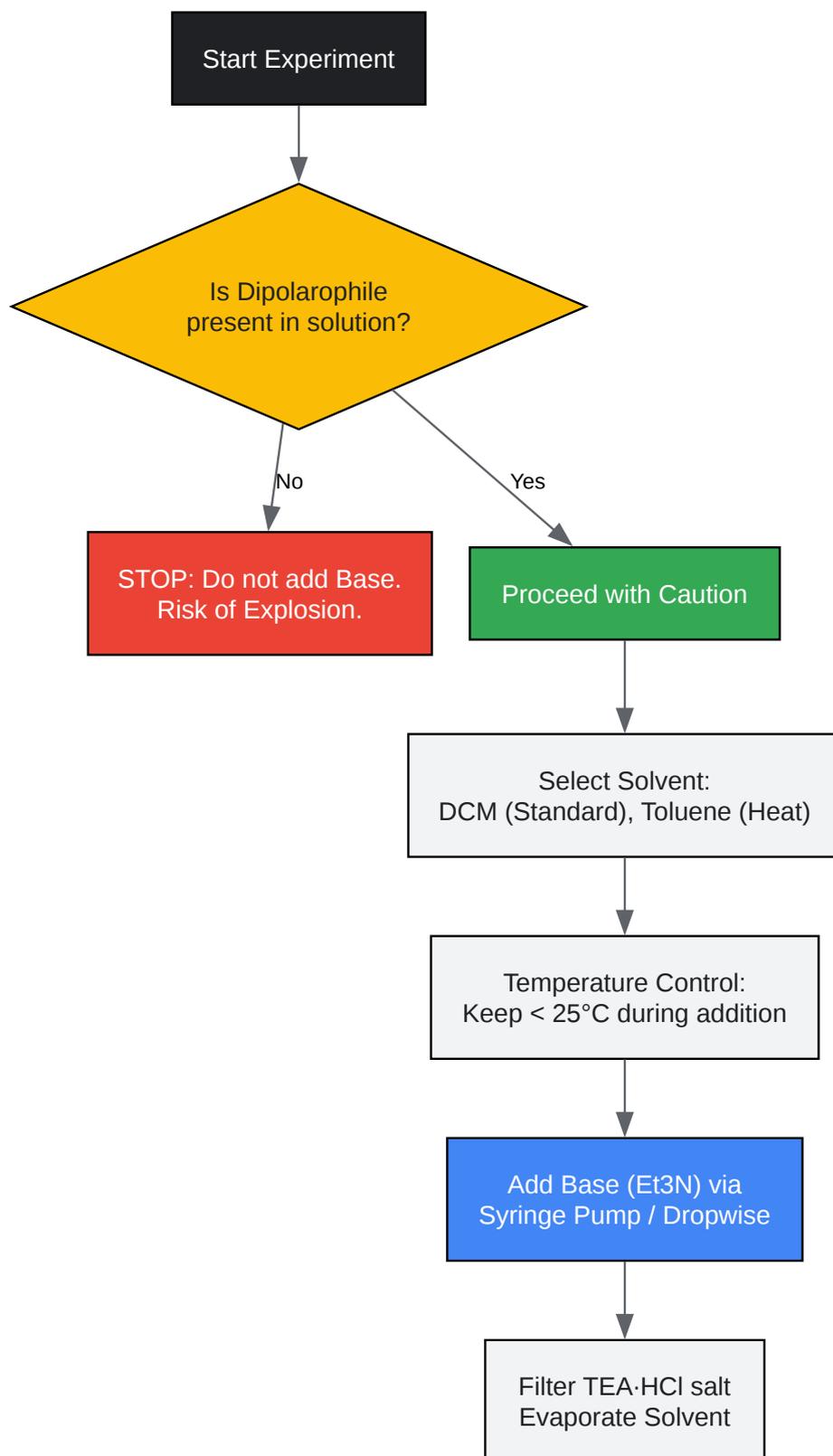
Step-by-Step Workflow:

- Dissolution: Dissolve the dipolarophile (alkene/alkyne, 1.0 equiv) and 4-chlorobenzohydroximoyl chloride (1.1–1.2 equiv) in the solvent (DCM, THF, or Toluene).
- Cooling: Cool the mixture to 0°C.
- Base Addition: Dissolve Triethylamine (TEA, 1.2 equiv) in a small volume of solvent. Add this solution dropwise over 30–60 minutes.
  - Why? Slow addition keeps the concentration of the transient nitrile oxide low. It reacts with the dipolarophile immediately rather than accumulating and dimerizing.

- Monitoring: Monitor by TLC/LCMS. The disappearance of the hydroximoyl chloride and the formation of TEA·HCl precipitate indicates progress.

## Operational Decision Logic

Use this flowchart to determine the safe handling parameters for your specific experiment.



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Figure 2: Operational decision tree for the safe use of 4-chlorobenzohydroximoyl chloride in synthesis.

## Emergency Response & First Aid

Scenario	Immediate Action	Rationale
Skin Contact	Wash immediately with soap and water for 15 mins.[3]	Compound is an irritant and potential sensitizer.[1]
Eye Contact	Rinse with water for 15 mins; lift eyelids.[4] Consult ophthalmologist.	Acidic hydrolysis products (HCl) cause severe irritation.
Inhalation	Move to fresh air.[2][3][4][5][6] If breathing is difficult, give oxygen.[6]	Dust is irritating to mucous membranes.
Spill Cleanup	Do not use water. Cover with dry lime or soda ash. Sweep up.	Water releases HCl gas. Neutralizing agents prevent acid fumes.
Fire	Use CO <sub>2</sub> , dry chemical, or foam.[2][6][7][8] Do not use water jet.	Water jet spreads the chemical and triggers hydrolysis.

## Toxicological Information

- Acute Toxicity: Data limited for this specific derivative. Based on analogs (benzohydroximoyl chloride), LD50 (oral, rat) is estimated between 300–2000 mg/kg.
- Sensitization: Potential skin sensitizer. Hydroximoyl chlorides can acylate proteins, leading to hapten formation and immune response.
- Carcinogenicity: Not listed by IARC, NTP, or OSHA.[2]

## Disposal Considerations

- Waste Stream: Halogenated organic waste.

- Neutralization: Before disposal, small amounts can be treated with dilute aqueous NaOH slowly to hydrolyze the chloride, followed by neutralization with acid. However, professional incineration is the preferred method.
- Contaminated Packaging: Treat as the substance itself.

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